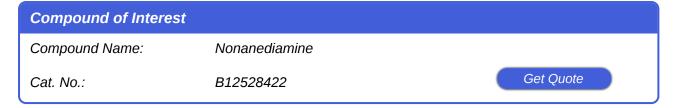


# understanding the odd-even effect in Nonanediamine-based polyamides

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An In-depth Technical Guide on the Odd-Even Effect in Nonanediamine-Based Polyamides

### Introduction

Polyamides (PAs), commonly known as nylons, are a major class of high-performance thermoplastics valued for their excellent mechanical strength, thermal stability, and chemical resistance.[1][2] These properties arise from the strong intermolecular hydrogen bonds formed between the amide (-CONH-) linkages in the polymer chains.[3][4] The specific characteristics of a polyamide can be precisely tailored by selecting different monomer units, specifically the diamine and dicarboxylic acid.

This technical guide focuses on the "odd-even effect," a phenomenon where the physical properties of polyamides fluctuate depending on whether the monomeric constituents contain an odd or even number of carbon atoms. Specifically, we will explore this effect in the context of polyamides synthesized using 1,9-**nonanediamine**, an aliphatic diamine with an odd number of nine carbon atoms. The properties of these PA 9,X polyamides (where X is the number of carbons in the dicarboxylic acid) are dictated by the parity of X.

The odd-even effect is a direct consequence of how the polymer chains pack in the crystalline state. The number of methylene units (-(CH<sub>2</sub>)n-) in the monomers influences the alignment of amide groups, thereby affecting the efficiency of hydrogen bonding and the overall crystal structure.[5][6] Understanding this relationship is critical for researchers and material scientists to design next-generation polymers with precisely controlled thermal and mechanical profiles for advanced applications.



## The Molecular Basis of the Odd-Even Effect

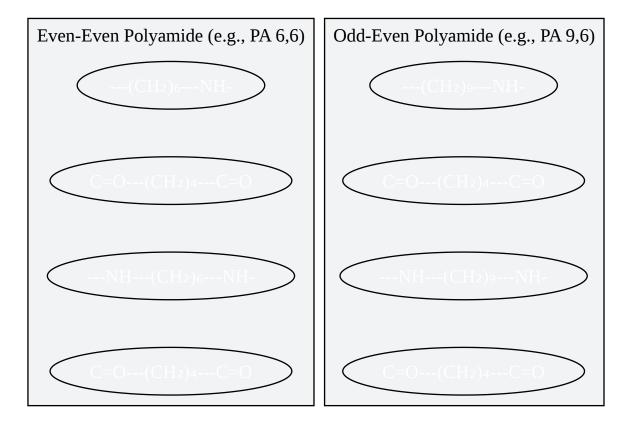
The defining characteristic of polyamides is the hydrogen bond between the carbonyl oxygen (C=O) of one chain and the amide hydrogen (N-H) of an adjacent chain. The strength and density of these bonds are maximized when the chains can pack into a regular, repeating lattice, typically a sheet-like structure.

In polyamides made from monomers with an even number of carbons (even-even or odd-odd combinations that result in an even total number of methylene groups between amide linkages), the polymer chains can adopt a fully extended, all-trans conformation while maintaining optimal alignment for hydrogen bonding. However, when an odd-numbered monomer like 1,9-**nonanediamine** is used, the chain geometry is disrupted. An odd number of methylene groups prevents the amide functionalities from being perfectly out of phase on opposite sides of the chain in a planar zigzag conformation. This leads to less efficient packing and weaker or less dense hydrogen bonding networks.[6][7]

This disruption results in several key differences in material properties:

- Lower Melting Temperature (Tm): Less perfect crystal structures with weaker intermolecular forces require less thermal energy to transition into a disordered molten state.
- Reduced Crystallinity: The geometric frustration caused by the odd-numbered chain segments makes it more difficult for the polymer to organize into highly ordered crystalline domains.
- Altered Mechanical Properties: Lower crystallinity typically leads to reduced stiffness (modulus) and tensile strength but can increase flexibility and impact strength.[8]





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# **Synthesis of Nonanediamine-Based Polyamides**

Polyamides from 1,9-**nonanediamine** can be synthesized via several methods, most commonly melt polycondensation. This process involves the direct reaction of the diamine with a dicarboxylic acid at high temperatures.

## **Experimental Protocol: Melt Polycondensation**

This protocol describes a general procedure for synthesizing a polyamide such as PA 9,10 from 1,9-**nonanediamine** and sebacic acid.

#### Materials:

- 1,9-Nonanediamine
- Sebacic acid (decanedioic acid)

## Foundational & Exploratory



- Deionized water
- High-purity nitrogen gas

#### Equipment:

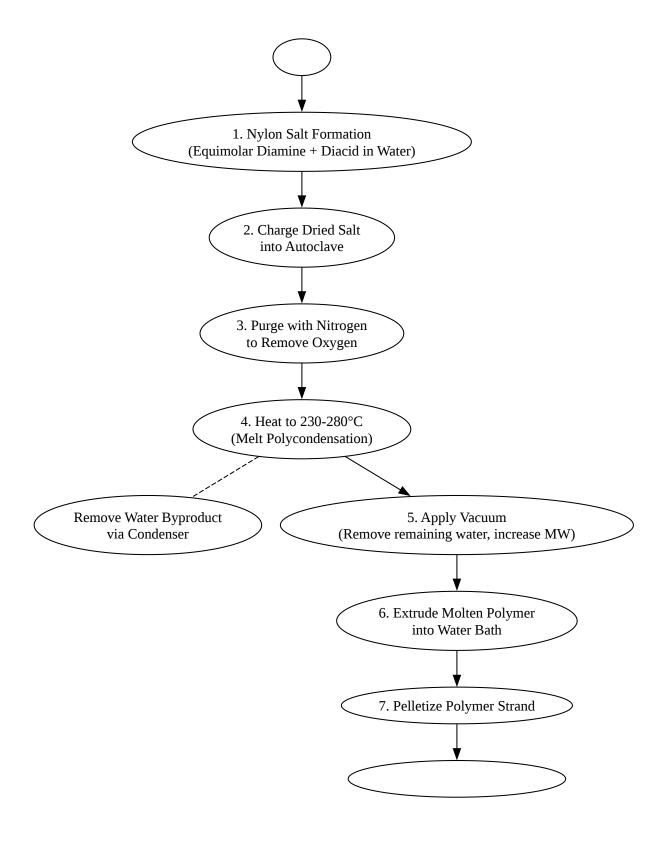
- High-pressure stainless-steel autoclave equipped with a mechanical stirrer, nitrogen inlet, condenser, and vacuum port.
- Heating mantle with temperature controller.
- Vacuum pump.

#### Procedure:

- Nylon Salt Formation: Equimolar amounts of 1,9-nonanediamine and the chosen dicarboxylic acid are dissolved in deionized water with stirring. The resulting nylon salt (e.g., PA 9,10 salt) is precipitated, filtered, and washed with a solvent like ethanol, then dried under vacuum.[9]
- Charging the Reactor: The dried nylon salt is placed into the autoclave.
- Inerting: The reactor is sealed and purged with high-purity nitrogen for at least 30 minutes to remove all oxygen, preventing oxidative degradation at high temperatures.
- Polycondensation: The autoclave is heated to 230-280°C under a nitrogen atmosphere.[9]
   The salt melts, and the polycondensation reaction begins, releasing water as a byproduct, which is removed via the condenser.
- Vacuum Stage: As the rate of water distillation slows, a vacuum (e.g., 1-5 mbar) is gradually applied over 1-2 hours.[9] The reduced pressure facilitates the removal of the remaining water, driving the reaction toward completion and achieving a high molecular weight polymer.
- Extrusion and Cooling: Once the desired viscosity is reached (indicating high molecular weight), the molten polymer is extruded from the reactor under nitrogen pressure into a water bath to cool and solidify.



 Pelletizing: The solidified polymer strand is fed into a pelletizer to produce granules for subsequent characterization and processing.





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# **Comparative Properties of Odd-Diamine Polyamides**

While a complete homologous dataset for the PA 9,X series is not readily available in the literature, the odd-even principle can be clearly illustrated using data from the reciprocal PA X,9 series, synthesized from various diamines and the C9 dicarboxylic acid, 1,9-azelaic acid.[10] The physical principles governing the properties remain identical.

## **Data Presentation: Thermal and Mechanical Properties**

The following tables summarize the properties of polyamides based on the odd-numbered 1,9-azelaic acid. The "odd-even" effect is visible when comparing the properties of PA 6,9 (even diamine) with PA 10,9 and PA 12,9 (both even diamines), which show a clear trend as the even-chain diamine gets longer.

Table 1: Thermal Properties of Polyamides Based on 1,9-Azelaic Acid[10]

Property	PA 6,9 (Even-Odd)	PA 10,9 (Even-Odd)	PA 12,9 (Even-Odd)
Melting Temperature (Tm), °C	214	203	195

| Crystallization Temp. (Tc), °C | 176 | 166 | 161 |

Table 2: Mechanical Properties of Polyamides Based on 1,9-Azelaic Acid[10]

Property	PA 6,9 (Even-Odd)	PA 10,9 (Even-Odd)	PA 12,9 (Even-Odd)
Bending Strength, MPa	102.58	84.11	65.91

| Izod Impact Strength, kJ/m² | 9.24 | 8.82 | 8.54 |

As shown in the tables, increasing the length of the even-numbered diamine monomer (from C6 to C12) while keeping the odd-numbered diacid constant leads to a systematic decrease in



melting temperature, crystallization temperature, and mechanical strength. This trend highlights how modifying the aliphatic chain length, even within the same "even" parity, allows for finetuning of polymer properties. A polyamide with an odd-odd composition, such as PA 9,9, would be expected to show a further depression in melting point and crystallinity compared to its adjacent odd-even or even-odd counterparts.

# **Experimental Characterization Protocols**

To determine the properties summarized above, standardized testing methodologies are employed.

# Protocol 1: Thermal Analysis via Differential Scanning Calorimetry (DSC)

- Objective: To determine the glass transition temperature (Tg), melting temperature (Tm), and crystallization temperature (Tc).
- Procedure:
  - o A small sample of the dried polymer (5-10 mg) is hermetically sealed in an aluminum pan.
  - The sample is placed in the DSC cell alongside an empty reference pan.
  - The sample is heated at a constant rate (e.g., 10°C/min) under a nitrogen atmosphere to a temperature above its melting point to erase its thermal history.
  - The sample is then cooled at a controlled rate (e.g., 10°C/min). The exothermic peak observed during cooling corresponds to the crystallization temperature (Tc).
  - A second heating scan is performed at the same rate. The endothermic peak corresponds to the melting temperature (Tm), and a step-change in the baseline indicates the glass transition temperature (Tg).

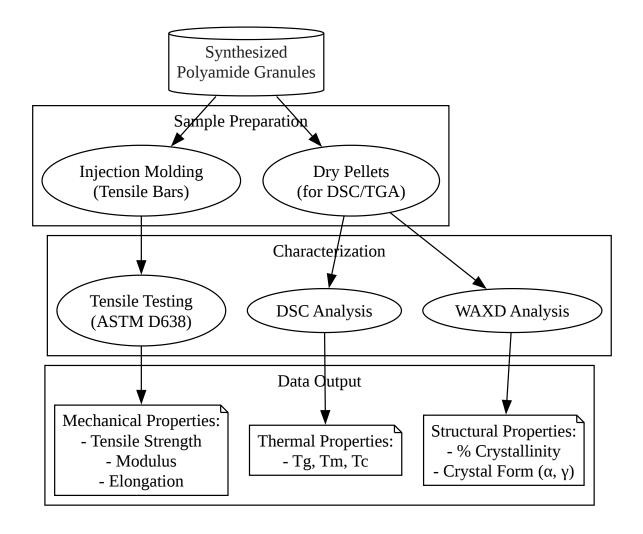
## **Protocol 2: Mechanical Properties via Tensile Testing**

- Objective: To measure tensile strength, tensile modulus, and elongation at break.
- Standard: Conforms to ASTM D638 or ISO 527.



#### • Procedure:

- Dumbbell-shaped ("dog-bone") specimens are prepared by injection molding the dried polyamide granules.
- The dimensions of the specimen's gauge section are precisely measured.
- The specimen is mounted in the grips of a universal testing machine.
- The sample is pulled at a constant crosshead speed (e.g., 50 mm/min) until it fractures.
   [11]
- The force applied and the elongation of the specimen are recorded continuously to generate a stress-strain curve, from which the key mechanical properties are calculated.





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### Conclusion

The odd-even effect in **nonanediamine**-based polyamides is a fundamental structure-property relationship that dictates their thermal and mechanical behavior. The presence of the odd-numbered nine-carbon diamine disrupts the crystalline packing and hydrogen-bonding efficiency that is more readily achieved in polyamides with only even-numbered aliphatic segments. This disruption typically results in lower melting points, reduced crystallinity, and increased flexibility. By strategically choosing a dicarboxylic acid co-monomer with either an odd or even number of carbons, researchers can leverage this effect to fine-tune the final properties of the material. This guide provides the foundational knowledge, experimental frameworks, and comparative data necessary for scientists and engineers to rationally design and develop novel polyamides tailored for specific, high-performance applications.

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